

Reactivity profile of long-chain alkyl chloroformates

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Compound of Interest

Compound Name: *Pentadecyl carbonochloridate*

CAS No.: *81705-90-0*

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Reactivity Profile & Application Guide: Long-Chain Alkyl Chloroformates

Executive Summary

Long-chain alkyl chloroformates (L-RCFs), typically defined as chloroformates with alkyl tails ranging from C6 (hexyl) to C20 (eicosyl), represent a specialized subclass of acylating agents. [1] Unlike their volatile short-chain counterparts (e.g., methyl or ethyl chloroformate) used extensively in gas chromatography for increasing analyte volatility, L-RCFs are primarily utilized to modulate lipophilicity, introduce hydrophobic domains, and synthesize stable carbamate linkers in drug delivery systems.

This guide analyzes the reactivity landscape of L-RCFs, distinguishing the kinetic impacts of the "hydrophobic tail" from the electronic properties of the chloroformate warhead. It provides validated protocols for their use in synthesizing lipophilic prodrugs and analytical derivatives.

Molecular Architecture & Reactivity Drivers

The reactivity of L-RCFs is governed by a tension between the highly electrophilic carbonyl center and the steric/solubility constraints imposed by the alkyl chain.

Electronic vs. Steric Factors

- **The Warhead (Electronic):** The chloroformate group (-O-CO-Cl) is inherently highly reactive due to the inductive withdrawal of the chlorine and oxygen atoms, creating a strong partial positive charge (δ^+) on the carbonyl carbon.
- **The Tail (Steric & Solvation):** In short-chain RCFs (C1-C2), reactivity is kinetically controlled by nucleophilic attack. In L-RCFs (C8+), reactivity is often diffusion-controlled or limited by solubility. The long alkyl chain creates a "hydrophobic shield," retarding the approach of polar nucleophiles (like water) while facilitating interaction with lipophilic amines or alcohols in non-polar solvents.

Table 1: Comparative Physicochemical Properties

Property	Short-Chain (C1-C2)	Long-Chain (C8-C18)	Impact on Protocol
State (RT)	Volatile Liquid	Viscous Liquid / Waxy Solid	Requires dissolution prior to addition.
Water Solubility	Moderate (Hydrolyzes rapidly)	Negligible (Forms micelles/aggregates)	Biphasic systems require vigorous agitation or PTC.
Lipophilicity (LogP)	< 1.0	> 4.0	Excellent for membrane permeation studies.
Dominant Decay	Rapid Hydrolysis	Slow Interfacial Hydrolysis	Lower excess reagent needed in biphasic modes.

Nucleophilic Substitution Kinetics

The reaction mechanism follows a classic Nucleophilic Acyl Substitution via a tetrahedral intermediate. However, the L-RCF profile is distinct due to solvent reorganization energies.

Mechanism of Action

- Nucleophilic Attack: The nucleophile (amine/alcohol) attacks the carbonyl carbon.
- Tetrahedral Intermediate: Formation of a transient alkoxide intermediate.
- Elimination: Collapse of the intermediate expels the chloride ion (good leaving group).
- Deprotonation: A base (TEA, Pyridine, Carbonate) neutralizes the HCl byproduct to drive equilibrium.

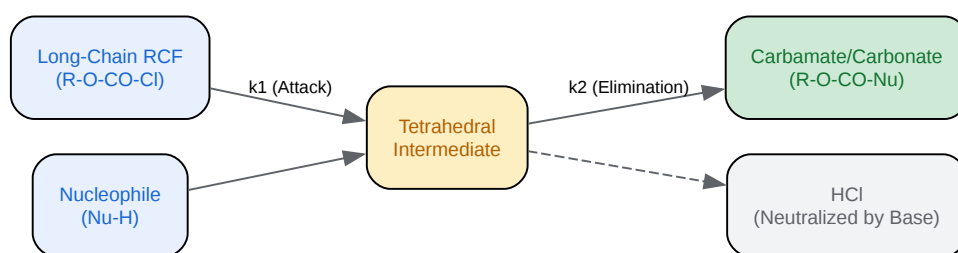


Figure 1: Nucleophilic Acyl Substitution Mechanism. k_1 is often rate-limiting for sterically hindered L-RCFs.

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Selectivity Profile

- Amines (Primary/Secondary):
 - . Reaction is instantaneous in organic media. L-RCFs convert amines to carbamates (urethanes), often used to protect amines or increase drug half-life.
- Alcohols:
 - . Requires a catalyst (DMAP) or heat. Forms carbonates.
- Water (Hydrolysis): Background reaction. For L-RCFs, hydrolysis is significantly slower than for methyl chloroformate due to the immiscibility of water and the L-RCF, effectively protecting the carbonyl from aqueous attack in biphasic systems.

Experimental Protocols

Two distinct workflows are recommended depending on the solubility of your substrate.

Protocol A: Homogeneous Anhydrous (Recommended for High Value/Moisture Sensitive)

Best for: Synthesis of lipophilic prodrugs, high-yield derivatization.

Reagents:

- Substrate (Amine/Alcohol)[2][3][4][5]
- L-RCF (e.g., Cetyl Chloroformate)
- Solvent: Dichloromethane (DCM) or Tetrahydrofuran (THF) - Anhydrous.
- Base: Triethylamine (TEA) or Diisopropylethylamine (DIPEA).

Step-by-Step:

- Dissolution: Dissolve 1.0 eq of substrate and 1.2 eq of Base in anhydrous DCM under inert atmosphere (/Ar). Cool to 0°C.
- Reagent Prep: Dissolve 1.1 eq of L-RCF in a minimal volume of DCM. Note: L-RCFs are often waxy solids; pre-dissolution ensures accurate stoichiometry.
- Addition: Dropwise add the L-RCF solution to the substrate mixture over 10 minutes.
- Reaction: Allow to warm to Room Temperature (RT). Monitor via TLC/LC-MS (typically 1–3 hours).
- Quench: Add dilute aqueous .
- Workup: Extract with DCM. The long alkyl chain ensures the product stays in the organic phase. Wash with brine, dry over

, and concentrate.

Protocol B: Interfacial Schotten-Baumann (Aqueous Compatible)

Best for: Amino acids, biological samples, robust scale-up.

Reagents:

- Substrate (Amino Acid/Peptide) in Water/Dioxane (1:1).

- Base: NaOH or

(Maintain pH > 9).

- L-RCF.

Step-by-Step:

- Setup: Dissolve substrate in Water/Dioxane. Adjust pH to 9–10.
- Addition: Add L-RCF (pure or dissolved in minimal Dioxane) in one portion.
- Agitation: Critical Step. Vigorously stir or vortex. The reaction occurs at the interface of the organic droplets and the aqueous phase.
- pH Control: Monitor pH; add base to maintain pH > 9 as HCl is generated.
- Completion: Reaction is usually complete when pH stabilizes (15–30 mins).
- Isolation: Acidify to pH 2 (if product is acidic) and extract with Ethyl Acetate.

Applications in Drug Development

Prodrug Synthesis (Lipophilicity Modulation)

L-RCFs are essential tools for "Grease-tail" strategies. Attaching a C12-C18 chain to a polar drug (via a carbamate linkage) can:

- Enhance Permeability: Facilitate crossing of the Blood-Brain Barrier (BBB) or intestinal epithelium.
- Lymphatic Transport: Direct drugs into the lymphatic system, bypassing first-pass hepatic metabolism (a known pathway for long-chain fatty acid derivatives).
- Sustained Release: The hydrophobic tail reduces solubility in plasma, slowing hydrolysis by esterases.

Analytical Derivatization

While short chains are used for volatility, long chains are used in LC-MS to increase retention on C18 columns for extremely polar analytes, or to introduce a "mass tag" that shifts the analyte away from low-mass background noise.

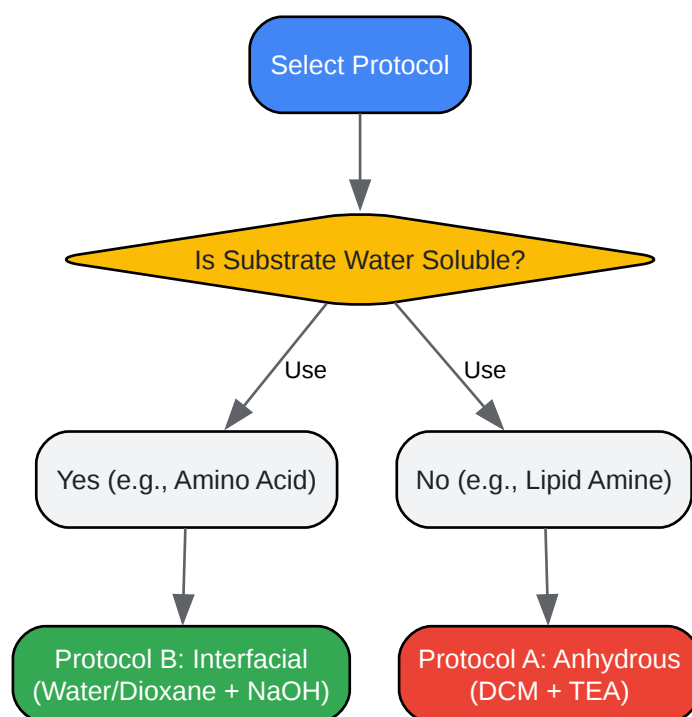


Figure 2: Protocol Selection Guide based on Substrate Solubility.

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Safety & Handling

- Corrosivity: L-RCFs hydrolyze to form HCl and the corresponding fatty alcohol. They are corrosive to eyes and skin.[6][7]
- Inhalation: Unlike methyl chloroformate, L-RCFs have low vapor pressure, reducing inhalation risk. However, aerosols formed during vigorous mixing are hazardous.
- Decomposition: Store at 2–8°C. Thermal decomposition releases Phosgene () or and alkyl chlorides. Do not heat neat reagents above 50°C.

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